

An In-depth Technical Guide to 2-Methyl-6-(methylthio)nicotinic Acid

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Compound of Interest

Compound Name: 2-Methyl-6-(methylthio)nicotinic acid

Cat. No.: B13008998

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Foreword

In the landscape of modern medicinal chemistry and drug discovery, the pyridine scaffold remains a cornerstone for the development of novel therapeutic agents. Its versatile electronic properties and ability to engage in a multitude of biological interactions have rendered it a privileged structure in the pharmacopoeia. Within this vast chemical space, **2-Methyl-6-(methylthio)nicotinic acid** (CAS No. 137347-37-6) emerges as a compound of significant interest. Its unique substitution pattern, featuring both a methyl and a methylthio group on the pyridine ring, presents a compelling profile for researchers and drug development professionals. This guide aims to provide a comprehensive technical overview of this molecule, from its fundamental properties and synthesis to its potential applications, grounded in established scientific principles and field-proven insights.

Molecular Profile and Physicochemical Properties

2-Methyl-6-(methylthio)nicotinic acid is a derivative of nicotinic acid, also known as vitamin B3. The introduction of a methyl group at the 2-position and a methylthio group at the 6-position

significantly alters the electronic and steric landscape of the parent molecule, thereby influencing its reactivity and potential biological activity.

Table 1: Physicochemical Properties of **2-Methyl-6-(methylthio)nicotinic acid**

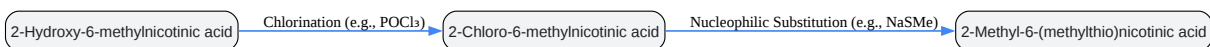
Property	Value	Source
CAS Number	137347-37-6	
Molecular Formula	C ₈ H ₉ NO ₂ S	
Molecular Weight	183.23 g/mol	
Appearance	Off-white powder/solid	[1]
Purity	≥97% (typical)	
SMILES	O=C(O)C1=C(C)N=C(SC)C=C1	
InChI Key	HUYBFOHLVMQBPF-UHFFFAOYSA-N	

Synthesis of 2-Methyl-6-(methylthio)nicotinic Acid: A Plausible Synthetic Pathway

While a specific, detailed published synthesis protocol for **2-Methyl-6-(methylthio)nicotinic acid** is not readily available in the searched literature, a plausible and scientifically sound synthetic route can be proposed based on established organic chemistry principles and reactions of similar nicotinic acid derivatives. The most logical approach involves a nucleophilic aromatic substitution reaction on a suitable 2-chloro-6-methylnicotinic acid precursor.

Proposed Synthetic Workflow

The proposed synthesis is a two-step process starting from the commercially available 2-hydroxy-6-methylnicotinic acid.



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Caption: Proposed synthetic workflow for **2-Methyl-6-(methylthio)nicotinic acid**.

Step-by-Step Experimental Protocol (Proposed)

Step 1: Synthesis of 2-Chloro-6-methylnicotinic acid

This step is based on a known procedure for the chlorination of hydroxypyridines.^[2]

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, place 2-hydroxy-6-methylnicotinic acid (1 equivalent).
- **Chlorination:** Carefully add phosphorus oxychloride (POCl_3) (excess, e.g., 3-5 equivalents) to the flask.
- **Heating:** Heat the reaction mixture at reflux (approximately 105-110 °C) for 2-4 hours. The progress of the reaction should be monitored by Thin Layer Chromatography (TLC).
- **Work-up:** After completion, cool the reaction mixture to room temperature and carefully pour it onto crushed ice with vigorous stirring. The product, 2-chloro-6-methylnicotinic acid, will precipitate out of the solution.
- **Isolation and Purification:** Collect the precipitate by vacuum filtration, wash with cold water, and dry under vacuum. The crude product can be further purified by recrystallization from a suitable solvent system (e.g., ethanol/water).

Step 2: Synthesis of **2-Methyl-6-(methylthio)nicotinic acid**

This step utilizes a nucleophilic aromatic substitution reaction, a common method for introducing sulfur-containing functional groups onto pyridine rings.^[3]

- **Reactant Preparation:** In a dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve the synthesized 2-chloro-6-methylnicotinic acid (1 equivalent) in a suitable polar aprotic solvent such as dimethylformamide (DMF) or N-methyl-2-pyrrolidone (NMP).

- **Nucleophile Addition:** Add sodium thiomethoxide (NaSMe) (1.1-1.5 equivalents) to the solution. The reaction can be performed at room temperature or with gentle heating (e.g., 50-80 °C) to facilitate the substitution.
- **Reaction Monitoring:** Monitor the reaction progress by TLC until the starting material is consumed.
- **Quenching and Acidification:** Upon completion, cool the reaction mixture to room temperature and carefully quench it by adding water. Acidify the mixture with a suitable acid (e.g., 1M HCl) to a pH of approximately 3-4. This will protonate the carboxylate and precipitate the desired product.
- **Isolation and Purification:** Collect the precipitated **2-Methyl-6-(methylthio)nicotinic acid** by vacuum filtration, wash with water, and dry. Further purification can be achieved by recrystallization.

Potential Applications and Biological Significance

While specific biological data for **2-Methyl-6-(methylthio)nicotinic acid** is not extensively documented in the available literature, the broader class of nicotinic acid derivatives has shown a wide spectrum of pharmacological activities.[4][5] The structural features of the target molecule suggest several potential areas of application in drug discovery.

Antimicrobial and Antifungal Activity

Nicotinic acid derivatives are known to possess antimicrobial and antifungal properties.[6] The presence of a sulfur-containing moiety, such as the methylthio group, can enhance these activities. Sulfur-containing heterocyclic compounds often exhibit potent biological effects due to their ability to interact with various biological targets. It is plausible that **2-Methyl-6-(methylthio)nicotinic acid** could be investigated as a potential lead compound for the development of new antibacterial or antifungal agents.

Anti-inflammatory Properties

Several derivatives of nicotinic acid have been reported to exhibit anti-inflammatory activity. The mechanism of action often involves the modulation of inflammatory pathways. The

structural alerts within **2-Methyl-6-(methylthio)nicotinic acid** warrant its investigation in assays for anti-inflammatory efficacy.

Agrochemical Applications

Nicotinamide derivatives have been explored for their fungicidal activity against various plant pathogens.[1] The unique substitution pattern of **2-Methyl-6-(methylthio)nicotinic acid** could confer selective activity against certain fungal species, making it a candidate for agrochemical research and development.

Spectroscopic Characterization (Predicted)

Although specific experimental spectra for **2-Methyl-6-(methylthio)nicotinic acid** are not available in the searched databases, a prediction of the key spectroscopic features can be made based on the analysis of its structure and data from closely related compounds.

Table 2: Predicted Spectroscopic Data for **2-Methyl-6-(methylthio)nicotinic acid**

Technique	Predicted Key Features
^1H NMR	- Aromatic protons on the pyridine ring (doublets or multiplets in the range of δ 7.0-8.5 ppm).- Singlet for the methyl group protons (δ 2.0-2.5 ppm).- Singlet for the methylthio group protons (δ 2.5-3.0 ppm).- Broad singlet for the carboxylic acid proton ($\delta > 10$ ppm).
^{13}C NMR	- Carbonyl carbon of the carboxylic acid (δ 165-175 ppm).- Aromatic carbons of the pyridine ring (δ 120-160 ppm).- Methyl carbon (δ 15-25 ppm).- Methylthio carbon (δ 10-20 ppm).
IR (Infrared)	- Broad O-H stretch from the carboxylic acid ($2500\text{-}3300\text{ cm}^{-1}$).- C=O stretch from the carboxylic acid ($1680\text{-}1710\text{ cm}^{-1}$).- C=C and C=N stretches from the pyridine ring ($1400\text{-}1600\text{ cm}^{-1}$).- C-S stretch ($600\text{-}800\text{ cm}^{-1}$).
Mass Spec (MS)	- Molecular ion peak (M^+) at $m/z = 183.03$.- Fragmentation patterns corresponding to the loss of COOH , SCH_3 , and other fragments.

Safety and Handling

Based on the Safety Data Sheet (SDS) for 2-(Methylthio)nicotinic acid, a closely related compound, and general laboratory safety practices, the following handling precautions are recommended.[\[1\]](#)

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, chemical-resistant gloves, and a lab coat.
- Handling: Handle in a well-ventilated area, preferably in a fume hood, to avoid inhalation of dust or vapors. Avoid contact with skin and eyes.
- Storage: Store in a cool, dry, and well-ventilated area in a tightly sealed container. Keep away from incompatible materials such as strong oxidizing agents.

- First Aid:
 - Skin Contact: In case of contact, immediately wash the affected area with plenty of soap and water.
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes.
 - Inhalation: Move the person to fresh air.
 - Ingestion: Do not induce vomiting. Rinse mouth with water.
 - In all cases of exposure, seek medical attention.

Conclusion and Future Perspectives

2-Methyl-6-(methylthio)nicotinic acid represents a promising scaffold for further investigation in the fields of medicinal chemistry and materials science. Its synthesis, achievable through a plausible and scalable route, opens the door for the generation of analogs and derivatives for structure-activity relationship (SAR) studies. The anticipated biological activities, based on the broader class of nicotinic acid derivatives, suggest that this compound could be a valuable starting point for the discovery of new therapeutic agents. Future research should focus on the validation of the proposed synthetic protocol, a thorough evaluation of its biological profile, and the elucidation of its mechanism of action. Such endeavors will undoubtedly contribute to a deeper understanding of the chemical and biological properties of this intriguing molecule and pave the way for its potential application in drug development and beyond.

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